

# 5-Methyl-1-heptene: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: 5-Methyl-1-heptene

Cat. No.: B083755

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## Abstract

This technical guide provides a detailed overview of the chemical and physical properties of **5-Methyl-1-heptene**, a valuable building block in organic synthesis. The document outlines its molecular formula, molecular weight, and other key physicochemical characteristics. Furthermore, it presents a summary of common synthetic approaches and analytical methodologies, tailored for a scientific audience. This guide is intended to serve as a comprehensive resource for researchers and professionals engaged in chemical synthesis and drug development, offering foundational data and procedural insights.

## Introduction

**5-Methyl-1-heptene** is an aliphatic, unsaturated hydrocarbon. Its structure, featuring both a terminal double bond and a chiral center, makes it a versatile intermediate in the synthesis of more complex molecules. It is recognized for its applications as a starting material in the production of various chemicals, including those relevant to the pharmaceutical and fragrance industries. This guide aims to consolidate the essential technical information regarding **5-Methyl-1-heptene** to support its effective utilization in research and development.

## Physicochemical Properties

A summary of the key physicochemical properties of **5-Methyl-1-heptene** is presented in Table 1. This data is crucial for its handling, storage, and application in chemical reactions.

Table 1: Physicochemical Properties of **5-Methyl-1-heptene**

| Property          | Value                          | Reference(s) |
|-------------------|--------------------------------|--------------|
| Molecular Formula | C <sub>8</sub> H <sub>16</sub> |              |
| Molecular Weight  | 112.21 g/mol                   |              |
| CAS Number        | 13151-04-7                     |              |
| Density           | 0.719 g/cm <sup>3</sup>        |              |
| Boiling Point     | 112.4 °C at 760 mmHg           |              |
| Melting Point     | -103.01 °C (estimate)          |              |
| Refractive Index  | 1.411                          |              |
| Flash Point       | 15.5 °C                        |              |
| Vapor Pressure    | 25.7 mmHg at 25 °C             |              |

## Synthesis of 5-Methyl-1-heptene

The synthesis of **5-Methyl-1-heptene** can be achieved through established organic chemistry reactions that are adept at forming carbon-carbon bonds and introducing unsaturation. Two prominent methods are the Grignard reaction and the Wittig reaction.

### Grignard Reaction Approach

A viable synthetic route to **5-Methyl-1-heptene** involves the coupling of a Grignard reagent with an appropriate allyl halide. Specifically, the reaction of 3-methylbutylmagnesium bromide with allyl bromide would yield the target compound.

#### Experimental Protocol: Grignard Reaction (General Procedure)

- **Preparation of the Grignard Reagent:** In a flame-dried, three-necked flask equipped with a reflux condenser, a dropping funnel, and a magnetic stirrer, magnesium turnings (1.2

equivalents) are placed. A small crystal of iodine can be added to activate the magnesium surface. Anhydrous diethyl ether is added to cover the magnesium. A solution of 3-methyl-1-bromobutane (1.0 equivalent) in anhydrous diethyl ether is added dropwise from the dropping funnel. The reaction is initiated with gentle heating and then maintained at a gentle reflux by the rate of addition. After the addition is complete, the mixture is stirred for an additional 30-60 minutes to ensure the complete formation of 3-methylbutylmagnesium bromide.

- **Coupling Reaction:** The Grignard reagent solution is cooled in an ice bath. A solution of allyl bromide (1.0 equivalent) in anhydrous diethyl ether is added dropwise. The reaction mixture is then allowed to warm to room temperature and stirred for several hours.
- **Work-up:** The reaction is quenched by the slow addition of a saturated aqueous solution of ammonium chloride. The organic layer is separated, and the aqueous layer is extracted with diethyl ether. The combined organic extracts are washed with brine, dried over anhydrous magnesium sulfate, and filtered.
- **Purification:** The solvent is removed by rotary evaporation, and the crude product is purified by fractional distillation to yield **5-Methyl-1-heptene**.

## Wittig Reaction Approach

The Wittig reaction provides an alternative pathway for the synthesis of **5-Methyl-1-heptene**. This method involves the reaction of an aldehyde with a phosphorus ylide. For the synthesis of **5-Methyl-1-heptene**, the reaction would be between pentanal and methylenetriphenylphosphorane.

### Experimental Protocol: Wittig Reaction (General Procedure)

- **Preparation of the Ylide:** In a flame-dried flask under an inert atmosphere (e.g., nitrogen or argon), methyltriphenylphosphonium bromide (1.1 equivalents) is suspended in anhydrous tetrahydrofuran (THF). The suspension is cooled to 0 °C, and a strong base such as n-butyllithium (1.0 equivalent) is added dropwise, resulting in the formation of the orange-red colored ylide, methylenetriphenylphosphorane.
- **Reaction with Aldehyde:** A solution of pentanal (1.0 equivalent) in anhydrous THF is added dropwise to the ylide solution at 0 °C. The reaction mixture is then allowed to warm to room

temperature and stirred for several hours, during which the color of the ylide disappears.

- **Work-up:** The reaction is quenched by the addition of water. The mixture is extracted with a nonpolar solvent such as pentane. The organic extracts are combined, washed with brine, and dried over anhydrous sodium sulfate.
- **Purification:** The solvent is removed by rotary evaporation. The byproduct, triphenylphosphine oxide, is often removed by crystallization from a nonpolar solvent or by column chromatography. The resulting liquid is then purified by fractional distillation to afford **5-Methyl-1-heptene**.

## Analytical Characterization

The identity and purity of synthesized **5-Methyl-1-heptene** are typically confirmed using a combination of chromatographic and spectroscopic techniques.

## Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful tool for both the separation and identification of volatile compounds like **5-Methyl-1-heptene**.

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